

# molecular structure and properties of 9-keto Fluprostenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 9-keto Fluprostenol

Cat. No.: B584581

[Get Quote](#)

An In-Depth Technical Guide on the Molecular Structure and Properties of **9-keto Fluprostenol**

## Abstract

**9-keto Fluprostenol**, also widely known as Latanoprost acid, is a potent and selective prostaglandin F2 $\alpha$  analogue. It is the active metabolite of the prodrug Latanoprost, a first-line treatment for open-angle glaucoma and ocular hypertension. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and pharmacological characteristics of **9-keto Fluprostenol**. Detailed information on its mechanism of action, receptor binding affinity, and the associated signaling pathways are presented. Furthermore, this document outlines key experimental methodologies for its characterization and provides a summary of its quantitative properties in a structured format for researchers, scientists, and professionals in drug development.

## Molecular Structure and Physicochemical Properties

**9-keto Fluprostenol** is a synthetic prostaglandin analogue characterized by a cyclopentane ring with two aliphatic side chains. The presence of a ketone group at the C-9 position is a key structural feature.

Table 1: Physicochemical Properties of **9-keto Fluprostenol**

Property	Value	Reference
IUPAC Name	(Z)-7-[(1R,2R,3R,5S)-3,5-dihydroxy-2-[(3R)-3-hydroxy-5-phenylpentyl]cyclopentyl]hept-5-enoic acid	
Synonyms	Latanoprost acid, PhXA85	
Chemical Formula	C <sub>26</sub> H <sub>40</sub> O <sub>5</sub>	
Molecular Weight	432.6 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in DMSO, ethanol, and methanol. Sparingly soluble in water.	
pKa	Approximately 4.7	
logP	4.3	

## Pharmacological Properties

**9-keto Fluprostenol** is a highly selective agonist for the prostaglandin F receptor (FP receptor), which is a member of the G-protein coupled receptor (GPCR) family. Its therapeutic effect in glaucoma stems from its ability to lower intraocular pressure (IOP).

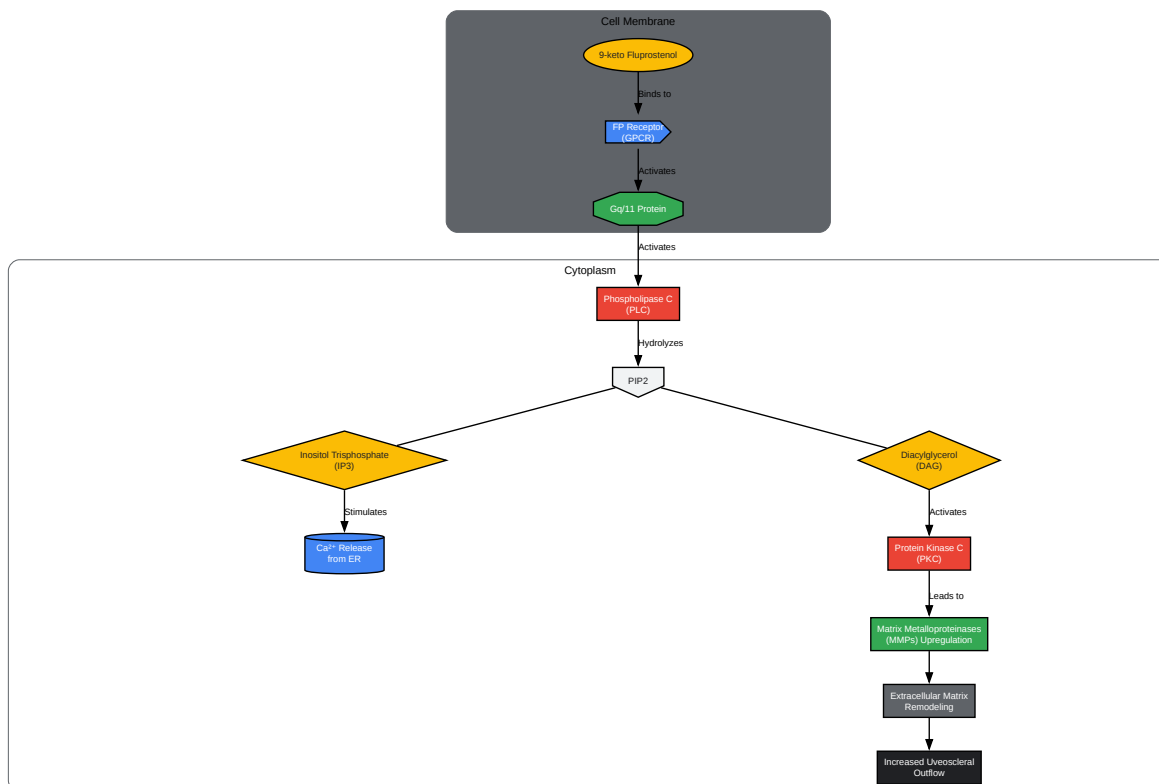
Table 2: Pharmacological Profile of **9-keto Fluprostenol**

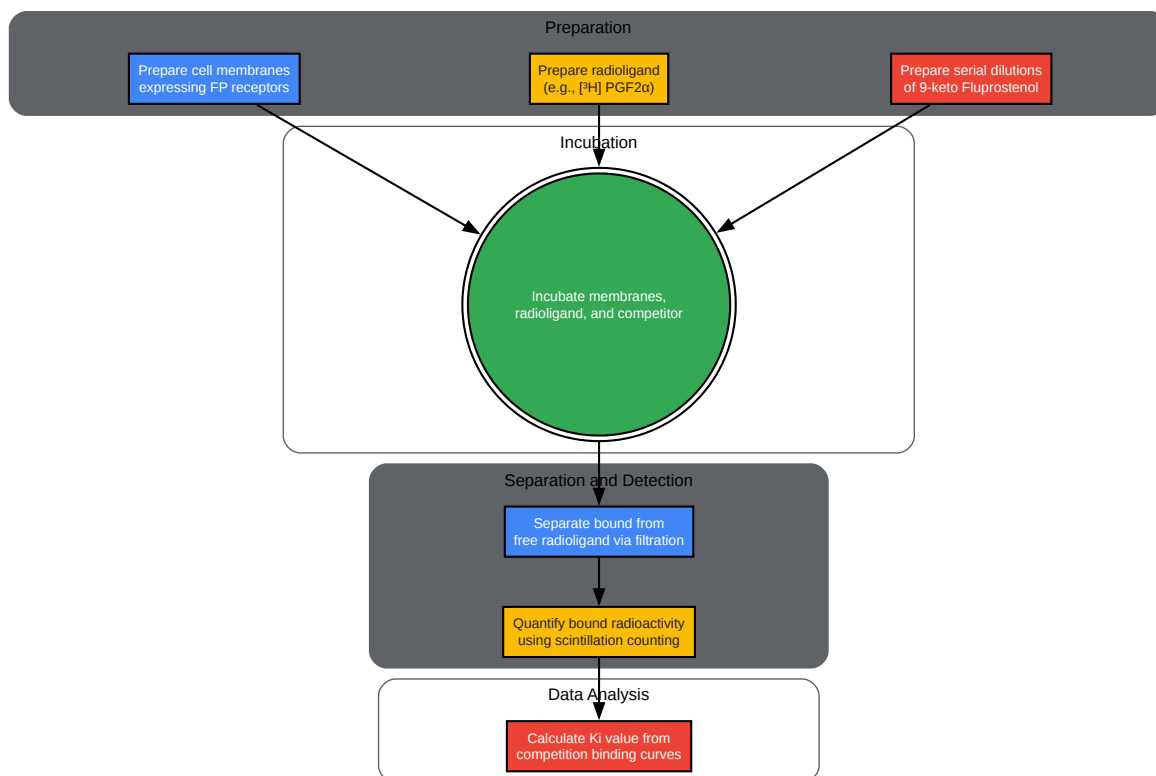
Parameter	Value	Reference
Primary Target	Prostaglandin F Receptor (FP)	
Mechanism of Action	Selective FP receptor agonist	
Therapeutic Use	Treatment of open-angle glaucoma and ocular hypertension	
Receptor Binding Affinity (Ki)	High affinity for the FP receptor	
Effect on Intraocular Pressure	Reduces IOP by increasing uveoscleral outflow of aqueous humor	

## Mechanism of Action and Signaling Pathways

Upon binding to the FP receptor in the ciliary muscle and other tissues of the eye, **9-keto Fluprostenol** activates the Gq/11 class of G-proteins. This initiates a downstream signaling cascade that leads to the remodeling of the extracellular matrix in the uveoscleral pathway, thereby increasing the outflow of aqueous humor and reducing IOP.

## Signaling Pathway of 9-keto Fluprostenol





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [molecular structure and properties of 9-keto Fluprostenol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b584581#molecular-structure-and-properties-of-9-keto-fluprostenol\]](https://www.benchchem.com/product/b584581#molecular-structure-and-properties-of-9-keto-fluprostenol)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)